Technical Support Center: Precision Reconstitution of CGS 35066

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Compound of Interest	
Compound Name:	*CGS 35066*
CAS No.:	*261619-50-5*
Cat. No.:	*B1662945*

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Executive Summary & Core Directive

The Problem: **CGS 35066** is a potent Endothelin Converting Enzyme (ECE) inhibitor containing an aminophosphonate moiety.[1] This structural feature makes the compound inherently hygroscopic. Consequently, commercial batches frequently differ in water content (hydration state), causing the effective molecular weight (MW) to deviate from the theoretical MW of the anhydrous free acid (349.28 g/mol).

The Risk: Treating every batch as the anhydrous form leads to significant molarity errors. A 10% water content variation results in a 10% under-dosing of the active inhibitor, artificially inflating IC50 values and compromising reproducibility in sensitive assays like vascular tone studies or enzyme kinetics.

The Solution: This guide provides a self-validating protocol to normalize molarity across batches using Certificate of Analysis (CoA) data.

The Science of the Variation (Root Cause Analysis)

To troubleshoot effectively, one must understand the chemical behavior of the probe.

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Why does the MW change?

CGS 35066 (

-[(S)-(Phosphonomethyl)amino]-3-dibenzofuranpropanoic acid) possesses both carboxylic and phosphonic acid groups. These polar, charged groups readily attract atmospheric moisture, forming non-stoichiometric hydrates.

- Theoretical MW (Anhydrous Free Acid): 349.28 g/mol
- Observed Batch MW: Often ranges from 360.0 to 390.0 g/mol depending on water content and potential salt counter-ions (if supplied as a salt).

Impact on Potency Data

If you prepare a 10 mM stock using the theoretical MW (349.28) for a batch that actually has an MW of 385.0 (due to water), your actual concentration is only ~9.07 mM.

- Result: You will observe a "loss of potency" (higher IC50) that is purely an artifact of preparation, not biological variability.

Troubleshooting & FAQs

Q1: My IC50 for ECE-1 inhibition is consistently higher than the reported 22 nM. Is the compound degraded?

Diagnosis: Before assuming degradation, check your molarity calculation. Resolution: Did you use the MW printed on the vial label or the specific batch CoA?

- The Fix: Retrieve the CoA for your specific lot number. Locate the "Batch Molecular Weight" or "Water Content (Karl Fischer)." If only water content is listed, calculate the Batch MW:

  See Section 4 for the detailed protocol.

Q2: I cannot get **CGS 35066** to dissolve in water at neutral pH.

Diagnosis: **CGS 35066** is an acid.[2] In pure water (pH ~7) or acidic buffers, the protonated phosphonic acid group reduces solubility. Resolution:

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- Method A (Aqueous): Dissolve in 1 equivalent of NaOH (0.1 M or 1.0 M depending on target concentration). The sodium salt form is highly soluble (>30 mg/mL).
- Method B (Organic): Dissolve in DMSO.[3][4][5] It is soluble up to ~100 mM in DMSO.
- Caution: Avoid storing aqueous stock solutions for long periods; prepare fresh or store as DMSO aliquots at -20°C.

Q3: The powder looks "sticky" or clumped. Is it usable?

Diagnosis: This confirms the hygroscopic nature of the aminophosphonate group. It has absorbed moisture. Resolution: The compound is likely chemically stable but physically altered.[6]

- Do not attempt to weigh small amounts (<1 mg) of sticky powder, as static and adhesion will cause massive weighing errors.
- Dissolve the entire vial contents into a known volume of solvent (e.g., DMSO) to create a "Master Stock."
- Calculate the concentration based on the net content listed on the vial (e.g., 10 mg) and the CoA-adjusted MW.

Protocol: Stoichiometric Normalization Workflow

This workflow ensures that 10 µM in your experiment is exactly 10 µM, regardless of the batch.

Step 1: Data Extraction

Locate the Certificate of Analysis (CoA) for your specific Lot Number.

- Value A: Mass in vial (e.g., 10 mg).
- Value B: Batch Molecular Weight (e.g., 365.4 g/mol).

Step 2: The Calculation

Do not use the generic MW (349.28). Use Value B.

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Formula for Volume to add (for a specific Target Concentration):

Example:

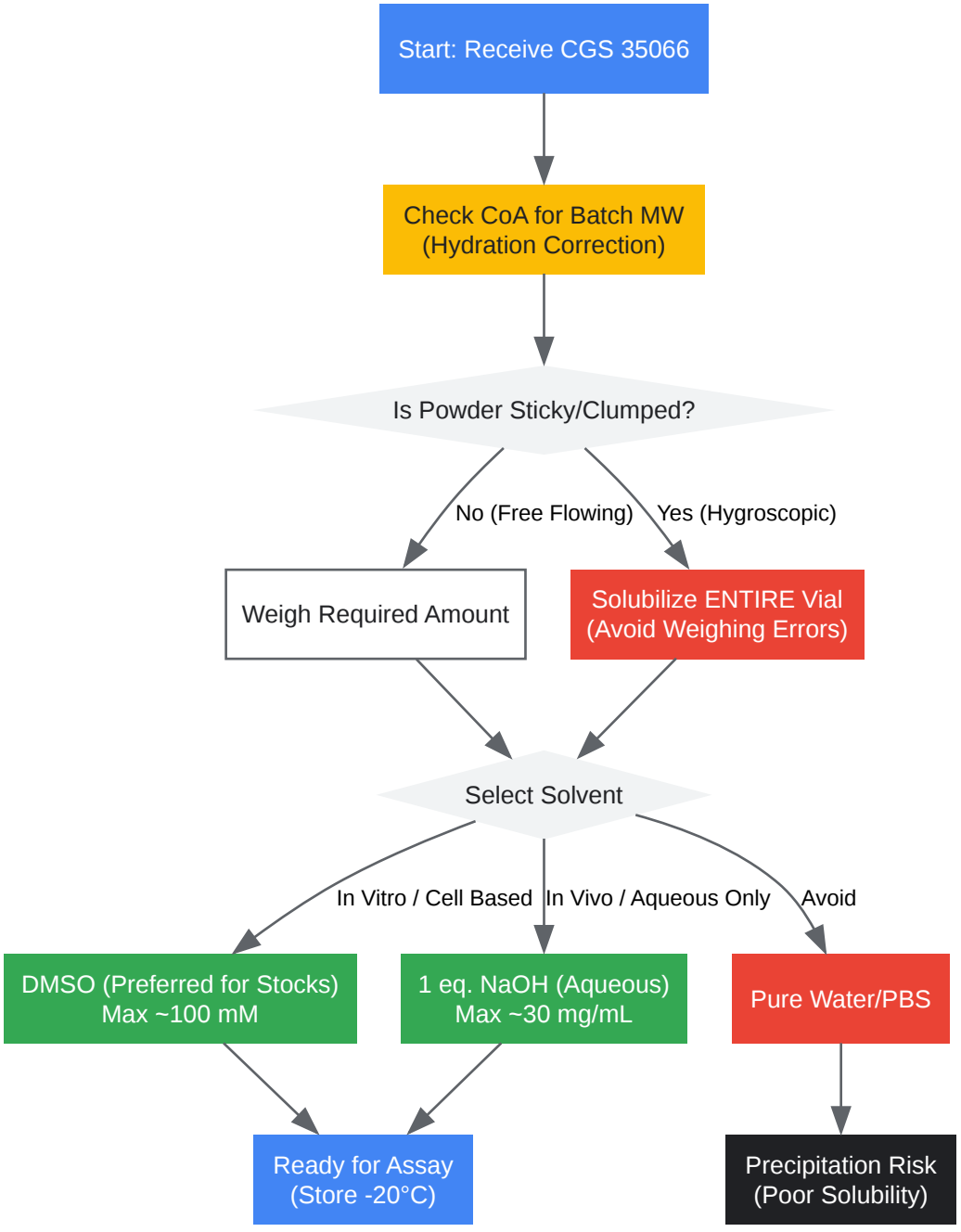
- Target Stock: 10 mM (0.01 M)
- Mass: 10 mg[7]
- Batch MW: 365.4 g/mol

(Note: If you used the generic MW of 349.28, you would have added 2.86 mL, resulting in a dilute solution.)

Step 3: Reconstitution Decision Tree

Follow this logic flow to ensure optimal solubility and accuracy.

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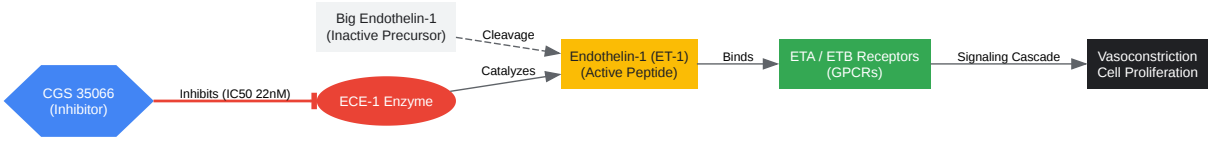
Figure 1: Decision matrix for reconstituting **CGS 35066**. Note the critical branch for "Sticky" powder requiring whole-vial solubilization to prevent weighing errors.

Biological Context: ECE Inhibition Pathway[8][9]

Understanding where **CGS 35066** acts confirms why precise dosing is critical. It acts upstream of the Endothelin receptors. If the dose is inaccurate, the conversion of Big ET-1 to ET-1 is not

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fully blocked, leading to "leaky" signaling and false negative results in hypertension or vasospasm models.



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Figure 2: **CGS 35066** Mechanism of Action. The compound blocks the rate-limiting step of ET-1 production.[8] Inaccurate molarity leads to incomplete ECE suppression.

Summary Data Table: Physical Properties

Property	Value / Condition	Notes
Generic MW	349.28 g/mol	Use only for general reference.
Batch MW Range	349.0 - 390.0 g/mol	MUST verify on CoA before use.
ECE-1 Potency	IC50 = 22 nM	Highly selective vs NEP (IC50 = 2300 nM).
Primary Solvent	DMSO (up to 100 mM)	Recommended for stock solutions.
Aqueous Solvent	1 eq. NaOH	Required if DMSO is contraindicated.
Storage	Desiccate at RT	Protect from moisture to prevent hydrolysis/clumping.

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